

2'-Methylbiphenyl-3-carboxylic acid CAS number and properties

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Compound of Interest

Compound Name: 2'-Methylbiphenyl-3-carboxylic acid

Cat. No.: B066333

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An In-depth Technical Guide to **2'-Methylbiphenyl-3-carboxylic Acid**

Introduction

2'-Methylbiphenyl-3-carboxylic acid, identified by CAS Number 168618-44-8, is a member of the aryl carboxylic acid family.^{[1][2]} This class of compounds is distinguished by a biphenyl scaffold—two phenyl rings linked by a single bond—which provides a unique combination of structural rigidity and conformational flexibility. The biphenyl structure imparts thermal stability and specific hydrophobic characteristics, while the carboxylic acid group offers a reactive site for chemical modification and hydrogen bonding.^[1] These features make biphenyl carboxylic acids valuable as synthetic intermediates and foundational structures in medicinal chemistry and materials science.^[1] This guide provides a comprehensive overview of the properties, synthesis, applications, and safety considerations for **2'-Methylbiphenyl-3-carboxylic acid**, tailored for researchers and drug development professionals.

Compound Identification and Physicochemical Properties

Accurate identification is critical in scientific research. The primary identifiers and key physicochemical properties for **2'-Methylbiphenyl-3-carboxylic acid** are summarized below.

Property	Value	Source(s)
CAS Number	168618-44-8	[2][3][4]
IUPAC Name	3-(2-methylphenyl)benzoic acid	[3]
Molecular Formula	C ₁₄ H ₁₂ O ₂	[2][3]
Molecular Weight	212.24 g/mol	[2][3]
Appearance	Solid (expected)	General knowledge
Boiling Point	High boiling point expected due to strong intermolecular hydrogen bonding.[5][6]	[5][6]
Solubility	Expected to be poorly soluble in water but soluble in organic solvents like ethanol, toluene, and diethyl ether.[5][6]	[5][6]

Spectroscopic Profile

While specific spectra for this compound are not widely published, its structure allows for the confident prediction of key signals in common spectroscopic analyses.

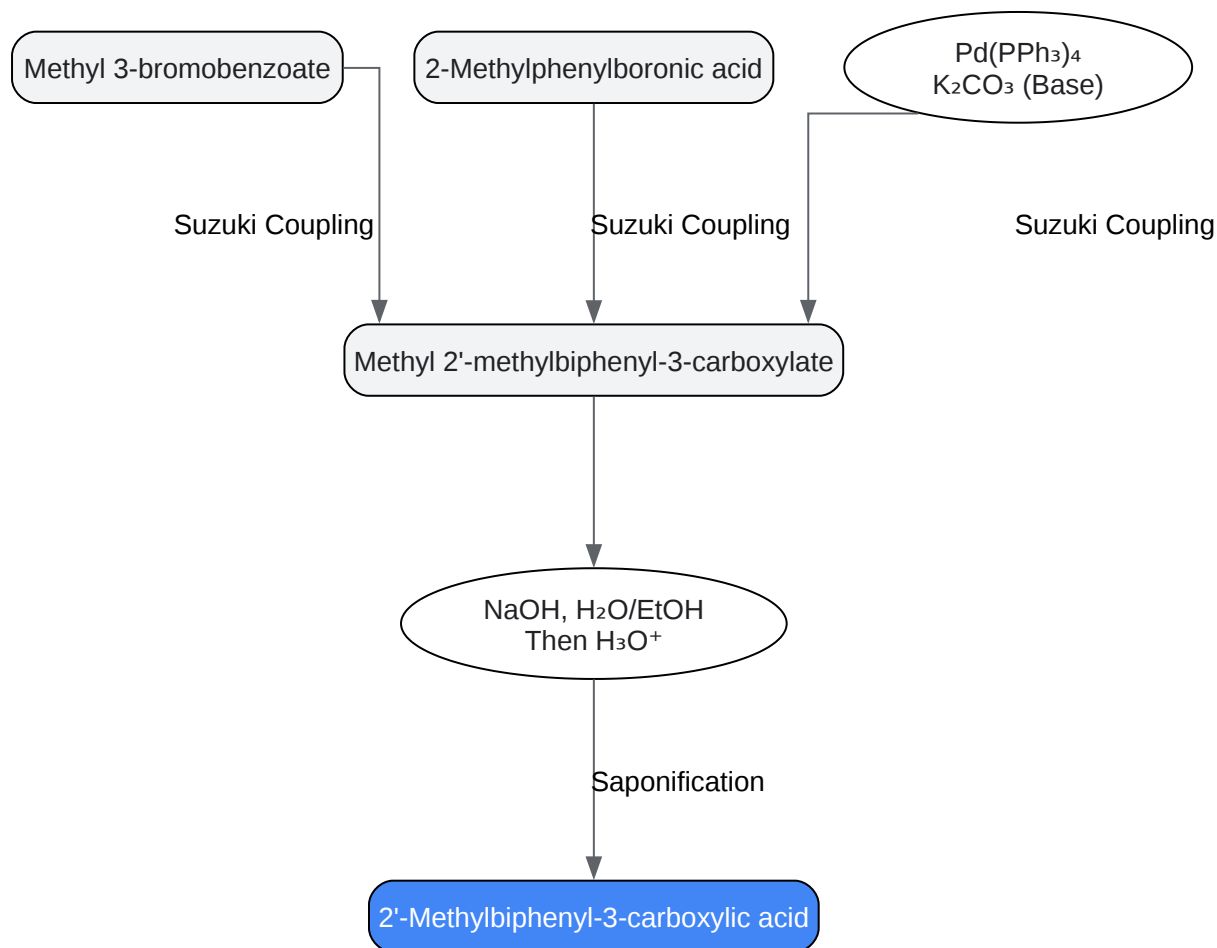
- **Infrared (IR) Spectroscopy:** The IR spectrum is expected to be dominated by two characteristic absorptions from the carboxylic acid group. A very broad O–H stretching band would appear in the 2500–3300 cm⁻¹ region, and a sharp, strong C=O stretching absorption would be observed between 1710 and 1760 cm⁻¹. [7] Conjugation with the benzene ring would likely place the C=O stretch closer to 1710 cm⁻¹. [7]
- **¹H Nuclear Magnetic Resonance (NMR) Spectroscopy:** The proton NMR spectrum would provide distinct signals. The acidic proton of the carboxyl group (–COOH) is highly deshielded and would appear as a broad singlet far downfield, typically around 10–12 ppm. [8] The aromatic protons on the two benzene rings would resonate in the 7–8 ppm region, showing complex splitting patterns due to their coupling. The methyl group (–CH₃) protons would appear as a sharp singlet further upfield, likely in the 2.0–2.5 ppm range.

- ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy: The carbon NMR spectrum would show a characteristic signal for the carbonyl carbon of the carboxylic acid in the 165–185 ppm range.^[7] Multiple signals would be present in the 120–140 ppm region, corresponding to the aromatic carbons of the biphenyl system. The methyl carbon would produce a signal at the upfield end of the spectrum, typically between 15–25 ppm.

Synthesis and Reactivity

The most logical and widely employed method for constructing the biphenyl scaffold is the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction forms a carbon-carbon bond between an aryl halide and an arylboronic acid, offering high yields and tolerance for a wide range of functional groups.

A plausible synthesis for **2'-Methylbiphenyl-3-carboxylic acid** would involve the coupling of methyl 3-bromobenzoate with 2-methylphenylboronic acid, followed by saponification (hydrolysis) of the resulting ester to yield the final carboxylic acid.



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Caption: Suzuki coupling followed by saponification.

Experimental Protocol: Suzuki Coupling and Saponification

This protocol is an illustrative example based on established Suzuki-Miyaura coupling procedures.[9]

Step 1: Suzuki-Miyaura Cross-Coupling

- **Setup:** To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add methyl 3-bromobenzoate (1.0 eq.), 2-methylphenylboronic acid (1.1 eq.), and potassium carbonate (K_2CO_3) (2.0 eq.).
- **Solvent Addition:** Add a 4:1 mixture of 1,4-dioxane and water as the solvent.
- **Inert Atmosphere:** Purge the flask with an inert gas (e.g., nitrogen or argon) for 10-15 minutes to remove oxygen, which can deactivate the catalyst.
- **Catalyst Addition:** Add the palladium catalyst, such as tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.02-0.05 eq.), to the reaction mixture.
- **Reaction:** Heat the mixture to 80-90 °C and stir for 12-16 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** After completion, cool the reaction to room temperature. Dilute with water and extract the product with an organic solvent like ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure to obtain the crude intermediate, methyl 2'-methylbiphenyl-3-carboxylate.

Step 2: Saponification (Ester Hydrolysis)

- **Setup:** Dissolve the crude ester from Step 1 in a mixture of ethanol and water.
- **Hydrolysis:** Add an excess of sodium hydroxide (NaOH) (2-3 eq.) and heat the mixture to reflux for 2-4 hours until the ester is fully consumed (monitor by TLC).
- **Acidification:** Cool the reaction mixture and remove the ethanol under reduced pressure. Dilute the remaining aqueous solution with water and acidify to a pH of ~2 using a strong acid like hydrochloric acid (HCl).
- **Isolation:** The carboxylic acid product will precipitate out of the acidic solution. Collect the solid by vacuum filtration, wash with cold water to remove inorganic salts, and dry under vacuum to yield **2'-Methylbiphenyl-3-carboxylic acid**.

Applications and Research Interest

The biphenyl carboxylic acid scaffold is a privileged structure in medicinal chemistry and materials science.^[1]

- **Medicinal Chemistry:** Biphenyl derivatives are integral to a wide range of pharmacologically active compounds, including agents with anti-inflammatory, antihypertensive, antimicrobial, and antitumor properties.^[1] For example, the non-steroidal anti-inflammatory drug (NSAID) Diflunisal is a biphenyl carboxylic acid derivative.^[9] The specific substitution pattern of **2'-Methylbiphenyl-3-carboxylic acid** makes it a valuable building block for creating libraries of novel compounds to screen for biological activity. The methyl group and the position of the carboxylic acid can influence the molecule's conformation and how it binds to biological targets.^[1]
- **Materials Science:** The rigidity and thermal stability of the biphenyl core are desirable properties for developing liquid crystals and heat-resistant polymers.^[1] The carboxylic acid group provides a handle for polymerization or for anchoring the molecule to surfaces in the development of functional materials.

Safety and Handling

Based on available safety data, **2'-Methylbiphenyl-3-carboxylic acid** should be handled with appropriate care in a laboratory setting.

- **GHS Hazard Statements:**
 - H302: Harmful if swallowed.^{[3][4]}
 - H315: Causes skin irritation.^{[3][4]}
 - H319: Causes serious eye irritation.^{[3][4]}
 - H335: May cause respiratory irritation.^[4]
- **Precautionary Measures:**
 - **Engineering Controls:** Use only in a well-ventilated area, preferably within a chemical fume hood.^{[10][11]}

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields or goggles, and a lab coat.[10]
- Handling: Avoid breathing dust, fumes, or vapors.[10] Wash hands thoroughly after handling.[10] Avoid contact with skin, eyes, and clothing.[10]
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible substances.[10]
- First Aid:
 - If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[10]
 - If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[10][12]
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[10][12]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention. [10][12]

Conclusion

2'-Methylbiphenyl-3-carboxylic acid is a well-defined chemical entity with significant potential as an intermediate in synthetic and medicinal chemistry. Its properties are characteristic of the biphenyl carboxylic acid class, combining a stable structural core with a versatile functional group. While detailed experimental data for this specific isomer is limited, its synthesis can be reliably achieved through standard methodologies like the Suzuki-Miyaura coupling. Understanding its predicted spectroscopic features, logical synthesis, and proper safety protocols enables researchers to effectively utilize this compound in the development of novel molecules and materials.

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